Technical Guide: Sulfadimethoxine Sodium – Structural Dynamics and Physicochemical Profiling

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Compound of Interest

Compound Name:	*Sulfadimethoxine sodium salt, analytical standard*
CAS No.:	*1037-50-9*
Cat. No.:	*B089662*

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Introduction

Sulfadimethoxine Sodium (SDM-Na) represents a critical class of long-acting sulfonamide antimicrobials. Unlike its free acid counterpart, which suffers from poor aqueous solubility, the sodium salt variant (

) is engineered for high bioavailability and rapid dissolution in aqueous media. This guide dissects the compound's structural integrity, physicochemical behavior, and validated analytical protocols, serving as a definitive reference for formulation scientists and analytical chemists.

Part 1: Structural Characterization & Chemical Identity

The efficacy of Sulfadimethoxine Sodium stems from its specific N1-substituted pyrimidine ring. The sodium cation coordinates at the sulfonamide nitrogen, drastically altering the electron density and solvation properties of the molecule compared to the protonated form.

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Chemical Identity Data

Parameter	Specification
IUPAC Name	Sodium; (4-aminophenyl)sulfonyl-(2,6-dimethoxypyrimidin-4-yl)azanide
Molecular Formula	
Molecular Weight	332.31 g/mol
CAS Number	1037-50-9
Appearance	White to off-white crystalline powder
Salt Stoichiometry	1:1 (Sulfadimethoxine : Sodium)

Structural Dynamics: Tautomerism

In solution, SDM-Na exists in equilibrium between amido and imido tautomers. The sodium salt stabilizes the anionic form of the sulfonamide nitrogen, which is critical for its solubility.

- Critical Insight: The presence of the 2,6-dimethoxy groups on the pyrimidine ring provides steric bulk and lipophilicity, contributing to the drug's long half-life by promoting protein binding and renal reabsorption.

Part 2: Physicochemical Properties

Understanding the physicochemical profile is non-negotiable for assay development and formulation stability.

Solubility and pH Profile[6]

- Aqueous Solubility: High (>50 mg/mL). The salt dissociates fully in water, yielding an alkaline solution.
- pH Behavior: A 10% (w/v) aqueous solution typically exhibits a pH between 8.0 and 9.5.
    - Scientific Note: Attempting to lower the pH of a concentrated SDM-Na solution below pH 7.0 (using strong acids) will protonate the sulfonamide nitrogen (

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), causing the immediate precipitation of the insoluble free acid. This is a common error in stock solution preparation.

Stability Profile

Condition	Observation	Recommendation
Photostability	Sensitive to UV light (photo-oxidation).	Store in amber vials; protect analytical samples from direct sunlight.
Thermal Stability	Stable at room temperature ( ).	Store dry powder at RT.[1] Frozen stock solutions (-20°C) are stable for 1 month.[2]
Chemical Compatibility	Incompatible with acidic media.[3]	Do not mix with acidic drug formulations (e.g., Vitamin B complexes) in the same syringe.

Part 3: Mechanism of Action & Biological Interface

Sulfadimethoxine acts as a competitive antagonist to para-aminobenzoic acid (PABA).[4][5][6] Its structural similarity allows it to bind to the active site of dihydropteroate synthase (DHPS), a critical enzyme in the bacterial folate biosynthesis pathway.[5][7]

Pathway Visualization

The following diagram illustrates the competitive inhibition mechanism. SDM-Na effectively "locks" the DHPS enzyme, preventing the formation of Dihydropteroic acid, a precursor to DNA synthesis.

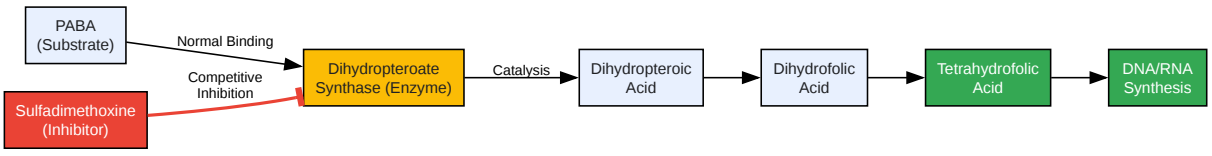


Figure 1: Competitive Inhibition of Folate Biosynthesis by Sulfadimethoxine

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Figure 1: Sulfadimethoxine mimics PABA, blocking DHPS and halting bacterial DNA synthesis. [6][7][8]

Part 4: Analytical Methodologies (HPLC)

For quantitative analysis, Reverse-Phase HPLC (RP-HPLC) is the gold standard. The following protocol is validated for specificity and stability indication.

Validated RP-HPLC Protocol

- Objective: Quantification of SDM-Na in raw material or formulation.
- Principle: Separation based on hydrophobic interaction using ion-pairing or pH control to suppress ionization of the sulfonamide moiety.

Component	Parameter Specification
Column	C18 (ODS), , packing (e.g., ACE C18 or equivalent).
Mobile Phase	Water : Acetonitrile : Triethylamine (700 : 299 : 1 v/v/v).[9][10]
pH Adjustment	Adjust to pH 5.7 ± 0.05 with 0.2N Glacial Acetic Acid.
Flow Rate	0.8 mL/min (Isocratic).[9][10]
Detection	UV-Vis / PDA at 254 nm.
Injection Volume	20 µL.
Retention Time	~13.0 minutes (SDM).[9]

Critical Process Parameter (CPP): The addition of Triethylamine (TEA) and pH adjustment to 5.7 is vital. The TEA acts as a silanol blocker to reduce peak tailing, while pH 5.7 ensures the

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molecule is in a neutral/unionized state for optimal retention on the C18 column.

Analytical Workflow Diagram

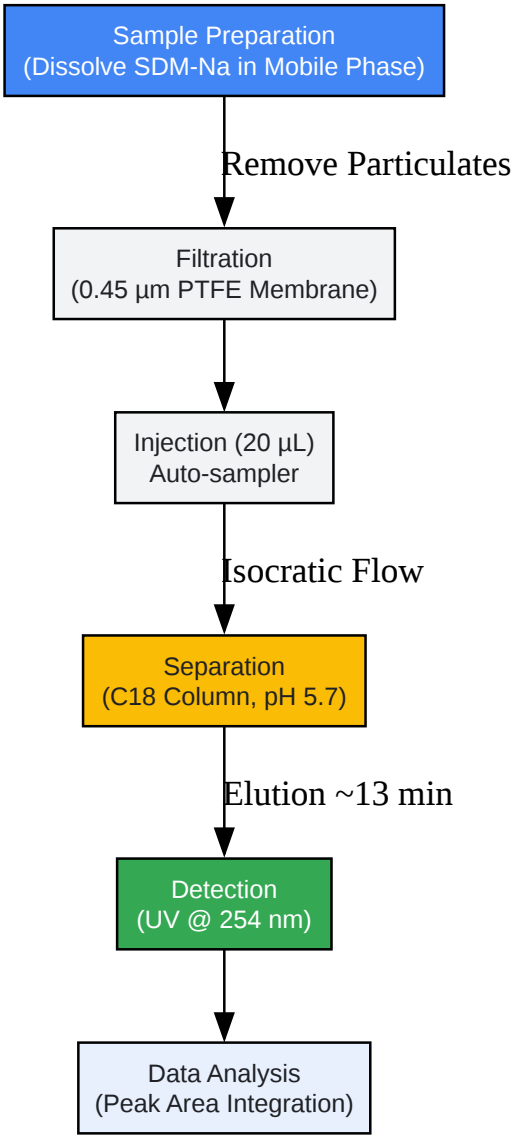


Figure 2: Standardized RP-HPLC Workflow for Sulfadimethoxine Sodium Analysis

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Figure 2: Step-by-step analytical workflow ensuring data integrity and reproducibility.

Part 5: Experimental Protocols

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Protocol A: Preparation of Stock Standard (1.0 mg/mL)

- Weighing: Accurately weigh 50.0 mg of Sulfadimethoxine Sodium reference standard.
- Dissolution: Transfer to a 50 mL volumetric flask.
- Solvent: Add approx. 30 mL of Mobile Phase (see HPLC section) or Methanol.
  - Note: Do not use pure water if the solution will be stored, as hydrolysis may occur over long periods.
- Sonication: Sonicate for 5 minutes to ensure complete dissolution.
- Dilution: Make up to volume with the solvent.[10]
- Storage: Transfer to an amber glass vial. Store at -20°C (Stable for 1 month).

Protocol B: Identification Test (Colorimetric)

This rapid benchtop test confirms the presence of the primary aromatic amine group.

- Dissolve 10 mg of SDM-Na in 2 mL dilute HCl.
- Add 3 drops of Sodium Nitrite solution (1% w/v) – Formation of diazonium salt.
- Add 1 mL of alkaline 2-naphthol solution.
- Result: A red-orange precipitate indicates a positive identification (azo dye formation).

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